

# Essential Safety and Logistical Information for Handling 6-HEX Dipivaloate

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## Compound of Interest

Compound Name: 6-HEX dipivaloate

Cat. No.: B1482561

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of laboratory chemicals is paramount. This document provides a comprehensive operational and disposal plan for **6-HEX dipivaloate**, a fluorescent probe used in nucleic acid sequencing and labeling of peptides and oligonucleotides.[1][2] While a specific Safety Data Sheet (SDS) for **6-HEX dipivaloate** is not readily available, safety protocols can be established based on information for the closely related compound 6-HEX, SE (6-carboxy-2',4,4',5',7,7'-hexachlorofluorescein, succinimidyl ester) and general guidelines for handling halogenated organic compounds and fluorescent dyes.

## Chemical and Physical Properties

Property	Value
CAS Number	1166837-63-3[1][3][4]
Molecular Formula	C31H22Cl6O9
Molecular Weight	751.23 g/mol
Description	Amino-conjugatable fluorescent probe.
Storage	Store at +4°C. Stable for at least 2 years after receipt when stored at this temperature.

## Hazard Identification and Precautionary Measures

Based on the available data for the related compound 6-HEX, SE, the following hazards should be considered.

Hazard	GHS Classification	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed (H302)	P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Acute Dermal Toxicity	Harmful in contact with skin (H312)	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
Respiratory Irritation	May cause respiratory irritation (H335)	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Eye Irritation	Causes serious eye irritation (H319)	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

### Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for minimizing exposure and ensuring safety during the handling of **6-HEX dipivaloate**.

#### 1. Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid compound or preparing solutions.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

## 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.
- Skin Protection:
  - Wear a lab coat or a chemical-resistant apron.
  - Use nitrile or neoprene gloves. Latex gloves are not recommended.
  - Ensure gloves are inspected for tears or holes before use.
- Respiratory Protection:
  - For handling small quantities in a well-ventilated area, respiratory protection may not be required.
  - If there is a risk of generating dust or aerosols, a NIOSH-approved respirator for organic vapors and particulates should be used.

## 3. Handling Procedures:

- Before use, carefully read the product label and any available safety information.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Weigh the solid material in a fume hood to minimize dust inhalation.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.

- Close the container tightly after use to prevent contamination and potential spills.

#### 4. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

#### Disposal Plan: Step-by-Step Waste Management

Proper disposal of **6-HEX dipivaloate** and its containers is essential to prevent environmental contamination. As a halogenated organic compound, it requires specific disposal procedures.

##### 1. Waste Segregation:

- Designate a specific, clearly labeled waste container for "Halogenated Organic Waste."
- Do not mix halogenated waste with non-halogenated organic waste, as this increases disposal costs and complexity.
- Aqueous waste containing this compound should also be collected separately.

##### 2. Waste Collection and Storage:

- Collect waste in a compatible, leak-proof container with a secure screw-top cap.
- Label the waste container with "Hazardous Waste," the full chemical name ("**6-HEX dipivaloate**"), and the approximate concentration and quantity.
- Store the waste container in a designated, well-ventilated, and secondary containment area away from incompatible materials.

### 3. Disposal Procedure:

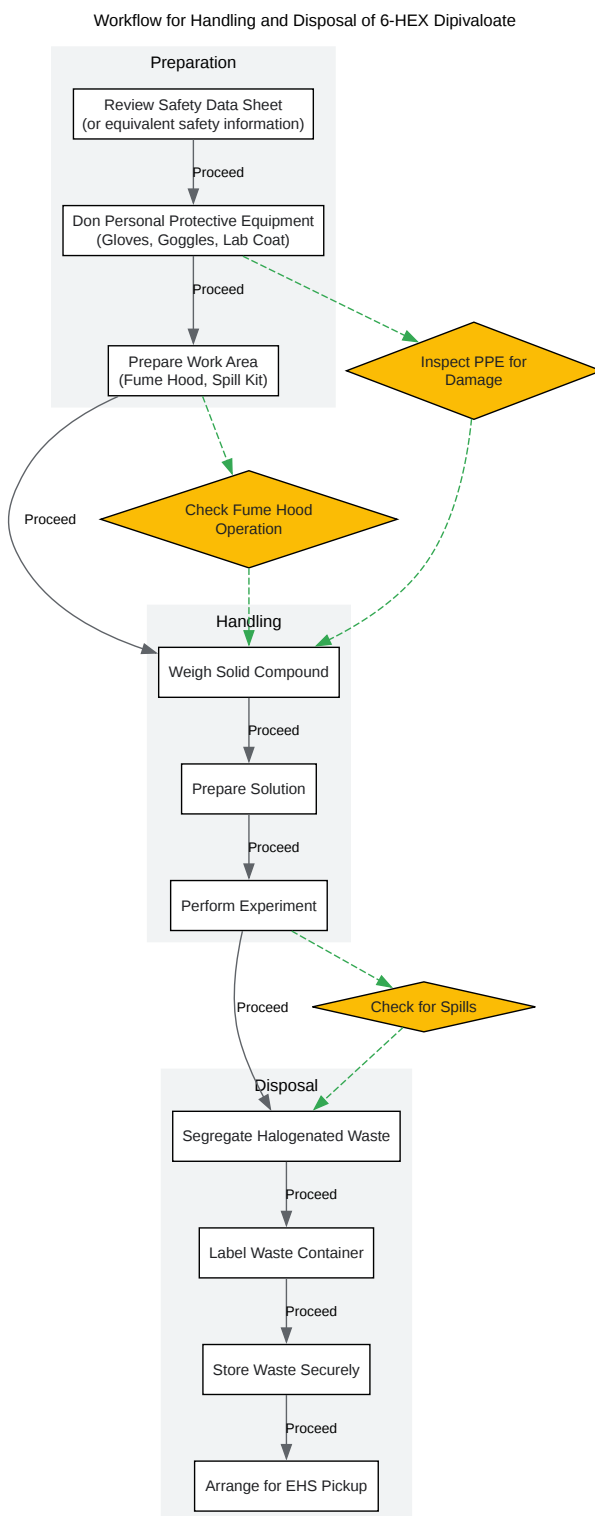
- All waste containing **6-HEX dipivaloate** must be disposed of as hazardous waste.
- Contact your institution's Environmental Health and Safety (EHS) office for specific procedures and to arrange for pickup and disposal.
- Halogenated organic wastes are typically disposed of via high-temperature incineration by a licensed hazardous waste disposal facility.

### 4. Decontamination of Labware:

- Rinse contaminated glassware and equipment with a suitable solvent (e.g., acetone or ethanol) in a fume hood.
- Collect the rinse solvent as halogenated organic waste.
- After rinsing, wash the labware with soap and water.

### Experimental Workflow and Safety Checkpoints

The following diagram illustrates the key steps in handling and disposing of **6-HEX dipivaloate**, with integrated safety checkpoints.



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Caption: Workflow for Handling and Disposal of **6-HEX Dipivaloate**

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## References

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- 3. 6-HEX dipivaloate | C31H22Cl6O9 | CID 122174012 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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